

Safe handling and storage procedures for 4-Fluoroacetanilide.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluoroacetanilide

Cat. No.: B1213217

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Technical Support Center: 4-Fluoroacetanilide

This technical support center provides guidance on the safe handling and storage of **4-Fluoroacetanilide** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **4-Fluoroacetanilide** and what are its primary hazards?

A1: **4-Fluoroacetanilide** (CAS No: 351-83-7) is a white to off-white powder solid.^{[1][2]} While it is not classified as hazardous under GHS (Globally Harmonized System), it is important to handle it with care as it can cause skin and eye irritation, and may cause respiratory irritation.^{[3][4]}

Q2: What are the immediate first aid measures in case of exposure?

A2: In case of accidental exposure, follow these first aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.^{[1][5]}
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.^{[1][5]}

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Immediate medical attention is required.[\[1\]](#)[\[5\]](#)
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Drink plenty of water and call a physician immediately.[\[1\]](#)[\[5\]](#)

Q3: What personal protective equipment (PPE) is required when handling **4-Fluoroacetanilide**?

A3: When handling **4-Fluoroacetanilide**, it is essential to use appropriate personal protective equipment:

- Eye/Face Protection: Wear chemical safety goggles or glasses.[\[6\]](#)
- Skin Protection: Wear protective gloves (nitrile rubber is suitable) and a lab coat.[\[4\]](#)[\[7\]](#)
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not required. However, if dust is generated, use a NIOSH/MSHA-approved respirator.[\[1\]](#)[\[5\]](#)

Q4: How should I properly store **4-Fluoroacetanilide**?

A4: Store **4-Fluoroacetanilide** in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)[\[5\]](#) Some suppliers recommend storage at 2-8°C.[\[2\]](#)

Q5: What materials are incompatible with **4-Fluoroacetanilide**?

A5: **4-Fluoroacetanilide** is incompatible with strong oxidizing agents.[\[1\]](#)[\[5\]](#) Avoid contact with these materials to prevent potentially hazardous reactions.

Troubleshooting Guide

Issue	Possible Cause	Solution
Caking or Clumping of Powder	Improper storage in a humid environment.	Ensure the container is tightly sealed and stored in a dry, cool place. If caking has occurred, gently break up the clumps with a clean, dry spatula before use.
Discoloration of the Compound	Exposure to light or incompatible materials.	Store in a dark or opaque container away from direct sunlight. Verify that no incompatible materials have come into contact with the substance.
Skin or Eye Irritation During Handling	Inadequate personal protective equipment (PPE).	Always wear appropriate PPE, including gloves and safety glasses. If irritation occurs, follow the first-aid measures outlined in the FAQs.
Dust Generation During Weighing or Transfer	Improper handling techniques.	Handle the powder in a well-ventilated area or a fume hood. Use a spatula to gently transfer the material and avoid pouring, which can create dust.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C8H8FNO	[1][2]
Molecular Weight	153.16 g/mol	[2]
Melting Point	152 - 156 °C	[2]
Appearance	White to off-white powder/crystal	[1][2]
Storage Temperature	Room temperature or 2-8°C	[2]

Experimental Protocols

Protocol 1: Safe Weighing and Handling of 4-Fluoroacetanilide

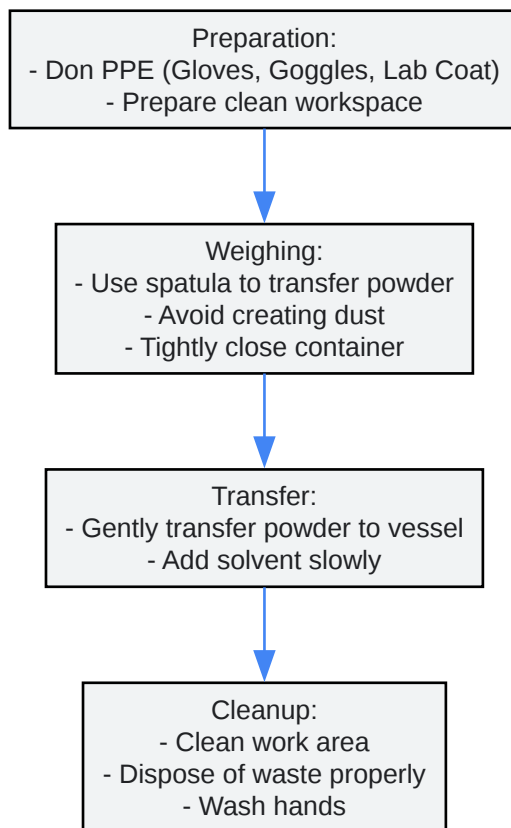
- Preparation:
 - Ensure the work area (e.g., chemical fume hood, ventilated balance enclosure) is clean and free of clutter.
 - Don appropriate PPE: lab coat, nitrile gloves, and chemical safety goggles.
- Weighing:
 - Use a clean, dry weighing boat or paper.
 - Carefully open the **4-Fluoroacetanilide** container.
 - Use a clean spatula to transfer the desired amount of powder to the weighing boat. Avoid creating dust.
 - Immediately and tightly close the container after weighing.
- Transfer:
 - To transfer the weighed powder to a reaction vessel, gently tap the weighing boat or use the spatula to guide the powder.

- If dissolving in a solvent, add the solvent to the vessel containing the powder slowly to avoid splashing.
- Cleanup:
 - Wipe down the balance and work surface with a damp cloth.
 - Dispose of any contaminated materials (e.g., weighing paper, gloves) in a designated chemical waste container.
 - Wash hands thoroughly with soap and water after handling.

Protocol 2: Storage of 4-Fluoroacetanilide

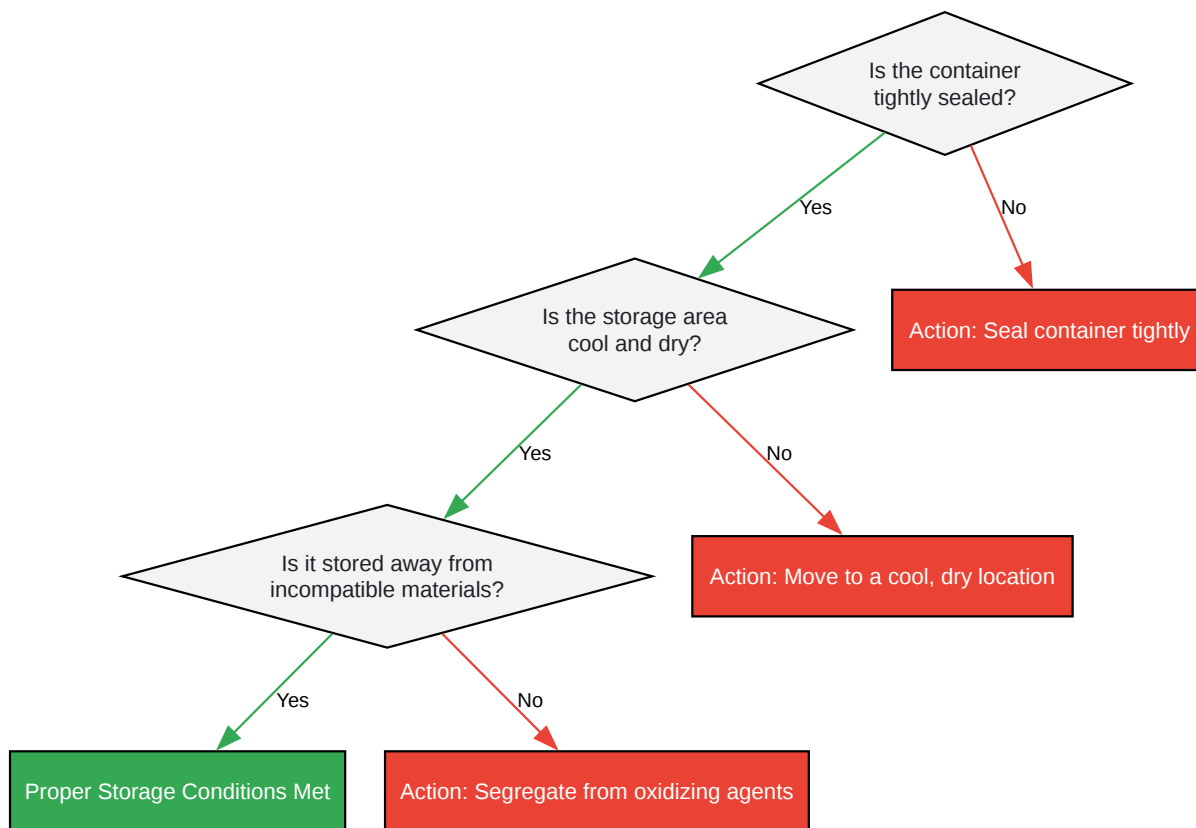
- Container:
 - Ensure the compound is stored in its original, tightly sealed container. If the original container is damaged, transfer the material to a suitable, well-labeled, and tightly sealed container.
- Location:
 - Store the container in a designated chemical storage cabinet.
 - The storage area should be cool, dry, and well-ventilated.^{[1][4][5]}
 - Avoid storing near strong oxidizing agents.^{[1][5]}
- Labeling:
 - Ensure the container is clearly labeled with the chemical name, CAS number, and any relevant hazard warnings.
- Inventory Management:
 - Maintain an accurate inventory of the chemical, including the date received and the amount in stock.

Visualizations



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Caption: Workflow for the safe handling of **4-Fluoroacetanilide**.



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Caption: Troubleshooting guide for **4-Fluoroacetanilide** storage.

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- To cite this document: BenchChem. [Safe handling and storage procedures for 4-Fluoroacetanilide.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213217#safe-handling-and-storage-procedures-for-4-fluoroacetanilide]

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